

An In-depth Technical Guide to the Health and Safety of Handling Isopinocampheol

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Compound of Interest

Compound Name: 2,6,6-Trimethylbicyclo[3.1.1]heptan-3-ol

Cat. No.: B3138830

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of Isopinocampheol, a bicyclic monoterpene alcohol utilized in the fragrance and flavor industry, as well as in pharmaceutical and agrochemical formulations.^[1] Due to its potential irritant properties, a thorough understanding of its hazard profile and adherence to strict safety protocols are imperative for all personnel.

Chemical and Physical Properties

Isopinocampheol is a solid, white to off-white substance with a characteristic camphor-like aroma.^{[1][2]} It is soluble in organic solvents and has limited solubility in water.^[1] The following table summarizes its key physical and chemical properties.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₈ O	[2][3][4]
Molecular Weight	154.25 g/mol	[2][3][4][5]
Melting Point	51-55 °C	[2][3]
Boiling Point	219 °C (lit.)	[2][3]
Flash Point	200 °F (93.3 °C)	[2][3][6]
Vapor Pressure	0.029 mmHg at 25°C	[3][6]
Density	0.96 g/cm ³	[2]
Solubility	Slightly soluble in Benzene, Chloroform, DMSO, Methanol. Water solubility: 926.3 mg/L @ 25 °C (est)	[2][7]
Optical Rotation	[α] ₂₀ /D +35.1°, c = 20 in ethanol for (+)- Isopinocampheol	
	[α] ₂₂ /D -34°, c = 20 in ethanol for (-)-Isopinocampheol	

Hazard Identification and GHS Classification

Isopinocampheol is classified as an irritant.[4] The primary hazards are associated with skin, eye, and respiratory irritation.[4]

GHS Hazard Statements:[4]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Signal Word: Warning[4]

Pictogram:[4]

 alt text

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure a safe working environment.

Engineering Controls

- Work should be conducted in a well-ventilated area.[2]
- Ensure adequate ventilation and handle in accordance with good industrial hygiene and safety practices.[2]
- Set up emergency exits and a risk-elimination area.[2]

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling Isopinocampheol:

PPE Type	Specification	Source(s)
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[2]
Skin Protection	Wear fire/flammable resistant and impervious clothing. Handle with gloves that have been inspected prior to use. The selected protective gloves have to satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.	[2]
Respiratory Protection	If exposure limits are exceeded or irritation or other symptoms are experienced, use a full-face respirator. A dust mask of type N95 (US) is also recommended.	[2]

Storage

- Store the container tightly closed in a dry, cool, and well-ventilated place.[2]
- Store apart from foodstuff containers or incompatible materials.[2]
- Incompatible materials include strong oxidizing agents.[8]

Emergency Procedures

A clear and well-rehearsed emergency plan is essential.

First Aid Measures

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.	[2]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.	[2]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.	[2]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[2]

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[2]
- Specific Hazards: No data available.
- Firefighter Protection: Wear self-contained breathing apparatus for firefighting if necessary.
[2]

Accidental Release Measures

- **Personal Precautions:** Avoid dust formation. Avoid breathing mist, gas, or vapors. Avoid contact with skin and eyes. Use personal protective equipment and wear chemical-impermeable gloves. Ensure adequate ventilation. Remove all sources of ignition. Evacuate personnel to safe areas.[2]
- **Environmental Precautions:** Prevent further spillage or leakage if it is safe to do so. Do not let the chemical enter drains. Discharge into the environment must be avoided.[2]
- **Containment and Cleaning:** Collect and arrange disposal. Keep the chemical in suitable, closed containers for disposal. Use spark-proof tools and explosion-proof equipment.[2]

Toxicological Information

Detailed toxicological studies on Isopinocampheol are not readily available in the public domain. Most safety data sheets indicate "no data available" for acute toxicity (oral, dermal, inhalation), skin corrosion/irritation, and serious eye damage/irritation.[2] However, based on the GHS classification, it is known to cause skin and eye irritation and may cause respiratory irritation.[4]

Experimental Protocols:

No detailed experimental protocols for toxicological studies were found in the reviewed literature.

Signaling Pathways:

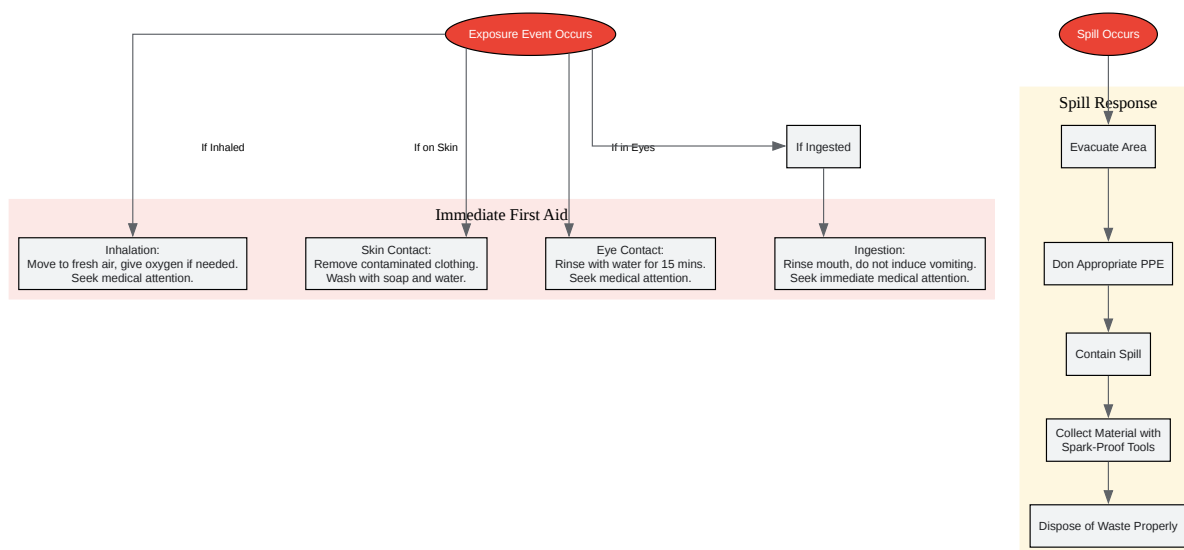
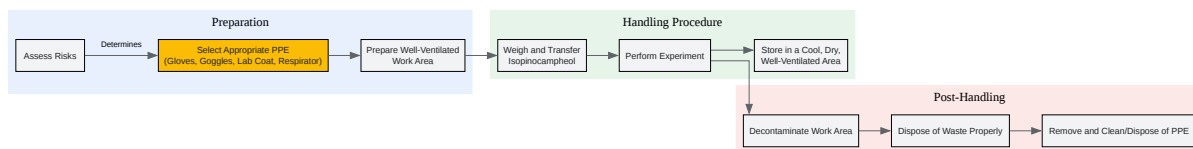
No information regarding the specific signaling pathways involved in the toxicological effects of Isopinocampheol was found in the reviewed literature.

Disposal Considerations

Dispose of this material by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[2] Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[2] Do not discharge to sewer systems.[2] Containers can be triply rinsed and offered for recycling or reconditioning.[2]

Visualized Workflows

The following diagrams illustrate the logical workflows for handling Isopinocampheol safely and responding to emergencies.



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